

Application Notes and Protocols for the GC-MS Analysis of Diphenyl Isophthalate

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Compound of Interest

Compound Name: *Diphenyl isophthalate*

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This document provides detailed application notes and protocols for the analysis of **Diphenyl isophthalate** using Gas Chromatography-Mass Spectrometry (GC-MS). **Diphenyl isophthalate** is a phthalate ester used in various industrial applications, and its detection and quantification are crucial for quality control and safety assessment.

Introduction

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of semi-volatile organic compounds like **Diphenyl isophthalate**.^[1] The gas chromatograph separates the components of a mixture, and the mass spectrometer provides detailed molecular information, enabling precise identification and quantitation. This method is widely applicable across various matrices, including consumer products, environmental samples, and biological fluids.^[2]

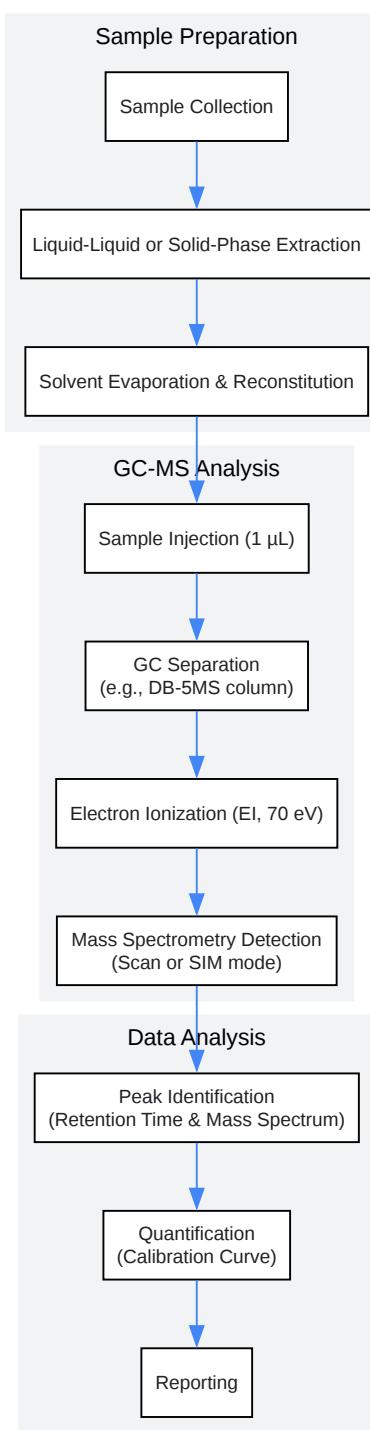
Diphenyl isophthalate has the following chemical properties:

- Chemical Formula: C₂₀H₁₄O₄^{[3][4]}
- Molecular Weight: 318.32 g/mol ^{[3][4]}
- CAS Number: 744-45-6^{[3][4]}

Experimental Protocols

A generalized experimental workflow for the GC-MS analysis of **Diphenyl isophthalate** is presented below. This can be adapted based on the specific sample matrix and instrumentation.

Experimental Workflow for GC-MS Analysis of Diphenyl Isophthalate

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Caption: A generalized workflow for the GC-MS analysis of **Diphenyl isophthalate**.

Sample Preparation

The choice of sample preparation method depends on the matrix. The goal is to extract **Diphenyl isophthalate** and remove interfering substances.

Protocol for Liquid-Liquid Extraction (LLE) from Aqueous Samples (e.g., Beverages):[5]

- To 5.00 mL of the liquid sample, add 1.5 mL of methanol and an appropriate internal standard.
- Vortex the mixture to ensure homogeneity.
- Transfer the mixture to a separatory funnel and add 15 mL of n-hexane.
- Shake the funnel vigorously for approximately 7 minutes.
- Allow the layers to separate for 5 minutes. To break any emulsion, 0.5 mL of a 10% NaCl solution can be added.[5]
- Collect the organic (n-hexane) layer.
- The extract can be concentrated under a gentle stream of nitrogen if necessary and reconstituted in a suitable solvent for GC-MS analysis.

Protocol for Extraction from Solid Samples (e.g., Polymers):[2]

- Cut the sample into small pieces (no larger than 2 mm).
- Dissolve a known weight of the sample in tetrahydrofuran (THF).
- Precipitate the polymer by adding hexane.
- Filter the solution to remove the precipitated polymer.
- The resulting filtrate, containing the extracted phthalates, can be further diluted with cyclohexane before injection into the GC-MS.[2]

GC-MS Instrumentation and Conditions

The following tables summarize typical instrument parameters for the analysis of **Diphenyl isophthalate**.

Table 1: Gas Chromatography (GC) Conditions

Parameter	Recommended Setting	Source
Column	DB-5MS (30 m x 0.25 mm, 0.25 µm) or equivalent	[5][6]
Carrier Gas	Helium at a constant flow of 1 mL/min	[5]
Injection Volume	1 µL	[5]
Injection Mode	Splitless	[5]
Inlet Temperature	280-290 °C	[5]
Oven Program	Initial temp 100 °C (hold 1 min), ramp to 280 °C at 10 °C/min, then ramp to 310 °C at 5 °C/min (hold 5 min)	[5]

Table 2: Mass Spectrometry (MS) Conditions

Parameter	Recommended Setting	Source
Ionization Mode	Electron Ionization (EI)	[5]
Electron Energy	70 eV	[5]
Transfer Line Temp.	310 °C	[5]
Source Temperature	280 °C	[1]
Acquisition Mode	Scan or Selected Ion Monitoring (SIM)	[7]
Solvent Delay	1 minute	[5]

Data Presentation and Analysis

Identification

Diphenyl isophthalate is identified by its retention time and its mass spectrum. A common breakdown product for diphenyl phthalates is phenol.[\[7\]](#)

Table 3: Retention and Mass Spectral Data for **Diphenyl Isophthalate**

Parameter	Value	Source
Retention Time (on Rtx-440 column)	32.362 min	[1] [8]
Retention Time (on Rxi-XLB column)	29.850 min	[1] [8]
Molecular Ion (M ⁺)	m/z 318	[3]
Key Fragment Ions (m/z)	Data available in NIST WebBook	[3]
Kovats Retention Index (Semi-standard non-polar)	2676.4, 2676.7	[9]

Quantification

For quantitative analysis, a calibration curve is prepared using standard solutions of **Diphenyl isophthalate** at various concentrations.[\[5\]](#) The response (peak area) of the analyte is plotted against its concentration. An internal standard can be used to improve accuracy and precision.

Table 4: Example Calibration Data for Phthalate Analysis

Analyte	Calibration Range	Linearity (r^2)	Source
General Phthalates	0.1 to 200 $\mu\text{g/L}$	> 0.996	[5]
General Phthalates	50-1000 ng/mL (low level)	Not specified	[2]
General Phthalates	5-100 $\mu\text{g/mL}$ (high level)	Not specified	[2]

Note: Specific calibration data for **Diphenyl isophthalate** should be generated for each analytical run.

Conclusion

The GC-MS method detailed in this document provides a robust and reliable approach for the analysis of **Diphenyl isophthalate**. Proper sample preparation is critical to minimize matrix interference and ensure accurate quantification. The provided instrumental parameters can serve as a starting point for method development and validation. For regulated environments, all methods should be fully validated according to the relevant guidelines.

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